

# In-Depth Technical Guide: Ethyl 4-(tributylstannyl)benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 4-(tributylstannyl)benzoate

Cat. No.: B1625045

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CAS Number: 294210-67-6

This technical guide provides a comprehensive overview of **Ethyl 4-(tributylstannyl)benzoate**, a key organotin reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed information on its properties, synthesis, and applications, with a particular focus on its role in palladium-catalyzed cross-coupling reactions.

## Chemical and Physical Properties

**Ethyl 4-(tributylstannyl)benzoate** is a stable organostannane compound. While detailed experimental data is not readily available in public literature, its key properties can be summarized from various chemical databases.

Property	Value	Source
CAS Number	294210-67-6	PubChem[1]
Molecular Formula	C <sub>21</sub> H <sub>36</sub> O <sub>2</sub> Sn	PubChem[1]
Molecular Weight	439.2 g/mol	PubChem[1]
IUPAC Name	ethyl 4-(tributylstannyl)benzoate	PubChem
Appearance	Expected to be a colorless to yellowish oil	Inferred from similar compounds
Solubility	Expected to be soluble in common organic solvents (e.g., THF, toluene, DMF) and insoluble in water	Inferred from similar compounds

## Synthesis of Ethyl 4-(tributylstannyl)benzoate

The synthesis of **Ethyl 4-(tributylstannyl)benzoate** typically involves the reaction of an ethyl 4-halobenzoate (commonly the iodide or bromide) with a tributyltin hydride or a related tributyltin species. A common method is the radical-initiated hydrostannylation of an aryl halide.

## General Experimental Protocol: Radical-Initiated Stannylation

This protocol describes a general procedure for the synthesis of aryl stannanes from aryl halides using tributyltin hydride and a radical initiator like azobisisobutyronitrile (AIBN).[2][3][4]

Materials:

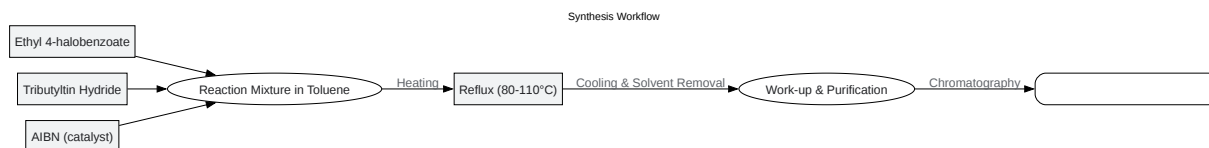
- Ethyl 4-iodobenzoate or Ethyl 4-bromobenzoate
- Tributyltin hydride (Bu<sub>3</sub>SnH)
- Azobisisobutyronitrile (AIBN)
- Anhydrous toluene or other suitable solvent

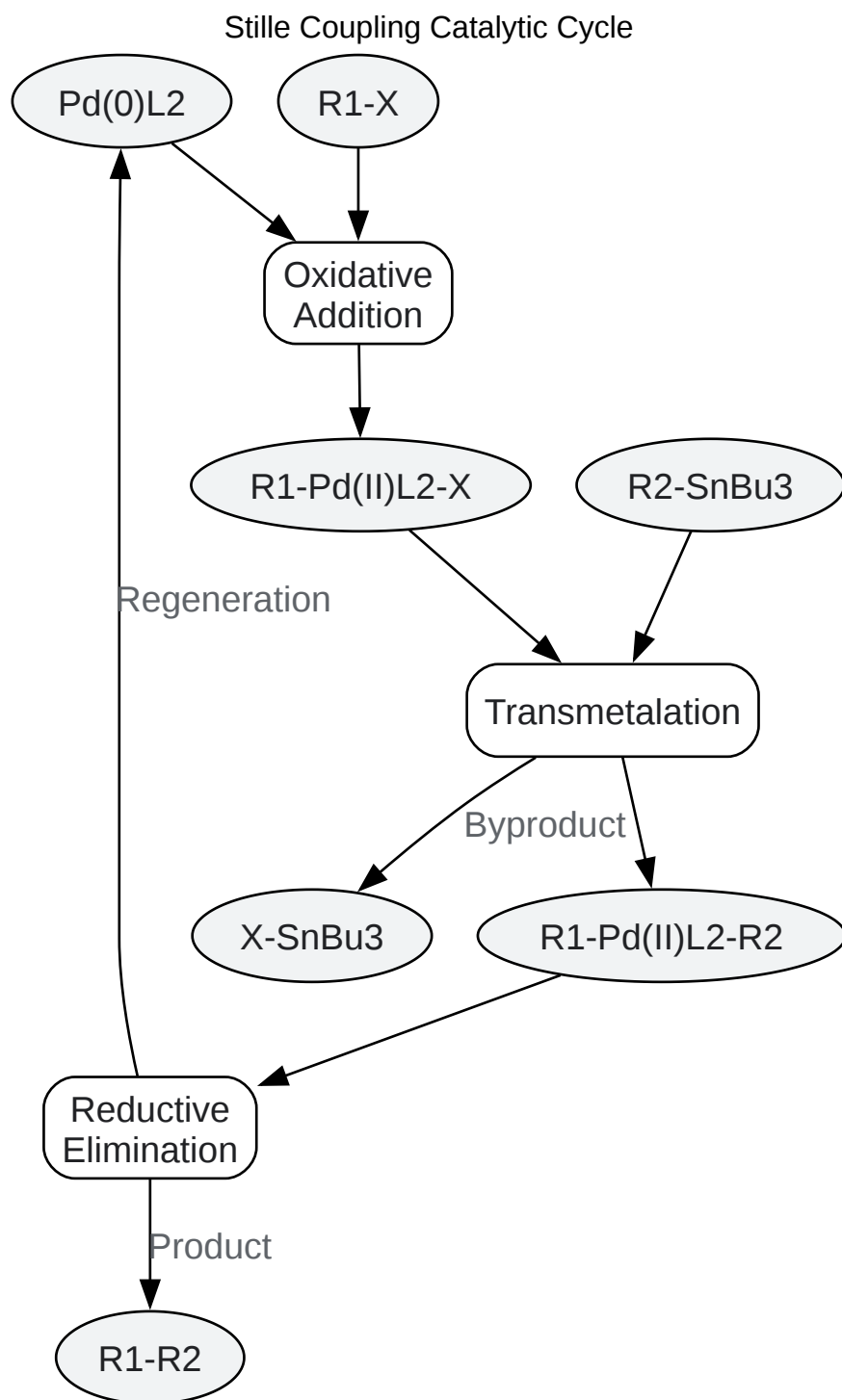
- Inert gas (Argon or Nitrogen)

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere, add ethyl 4-halobenzoate and anhydrous toluene.
- Add tributyltin hydride (typically 1.1 to 1.5 equivalents) to the solution.
- Add a catalytic amount of AIBN (typically 1-5 mol%).
- Heat the reaction mixture to reflux (around 80-110 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to yield **Ethyl 4-(tributylstannyl)benzoate**.

Logical Workflow for the Synthesis of **Ethyl 4-(tributylstannyl)benzoate**:





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## References

- 1. Ethyl 4-(tributylstannyl)benzoate | C<sub>21</sub>H<sub>36</sub>O<sub>2</sub>Sn | CID 11235991 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. m.youtube.com [m.youtube.com]
- 3. m.youtube.com [m.youtube.com]
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